

Technical Guide: 7-Amino Nitrazepam-d5 for Analytical Applications

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Compound of Interest

Compound Name: 7-Amino nitrazepam-d5

CAS No.: 1189511-46-3

Cat. No.: B15558787

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of **7-Amino nitrazepam-d5**, a deuterated internal standard crucial for the accurate quantification of 7-aminonitrazepam, the primary metabolite of the benzodiazepine nitrazepam. Its application is critical in forensic toxicology, clinical chemistry, and drug metabolism studies where precise and reliable measurements are paramount.

Core Compound Data

7-Amino nitrazepam-d5 is a stable isotope-labeled version of 7-aminonitrazepam. The incorporation of five deuterium atoms on the phenyl ring provides a distinct mass shift, allowing it to be differentiated from the endogenous analyte in mass spectrometry-based assays without altering its chemical and chromatographic behavior. This makes it an ideal internal standard to correct for variations during sample preparation and analysis.

Property	Value
Chemical Name	7-amino-5-(2,3,4,5,6-pentadeuteriophenyl)-1,3-dihydro-1,4-benzodiazepin-2-one
Molecular Formula	C ₁₅ H ₈ D ₅ N ₃ O
Molecular Weight	256.31 g/mol
CAS Number	1189511-46-3
Appearance	Pale Yellow Solid
Primary Application	Internal Standard for Mass Spectrometry

Experimental Protocol: Quantification of 7-Aminonitrazepam in Urine by LC-MS/MS

The following protocol is a detailed methodology for the analysis of urinary benzodiazepines, including 7-aminonitrazepam, using a deuterated internal standard like **7-Amino nitrazepam-d5**. This method employs solid-phase extraction (SPE) for sample cleanup and concentration, followed by liquid chromatography-tandem mass spectrometry (LC-MS/MS) for detection and quantification.[\[1\]](#)[\[2\]](#)

1. Materials and Reagents:

- **7-Amino nitrazepam-d5** (Internal Standard Solution)
- Urine sample
- 0.5 M Ammonium Acetate Buffer (pH 5.0)
- β -glucuronidase enzyme (e.g., from *Patella vulgata*)[\[1\]](#)[\[2\]](#)
- 4% Phosphoric Acid (H₃PO₄)
- 0.02 N Hydrochloric Acid (HCl)
- 20% Methanol (MeOH) in water

- Elution Solvent: 60:40 Acetonitrile (ACN):MeOH with 5% strong ammonia solution[1][2]
- Sample Diluent: 2% ACN:1% formic acid in water[1][2]
- Solid-Phase Extraction (SPE) Plate (e.g., Oasis MCX μ Elution Plate)[1][2]

2. Sample Preparation (Hydrolysis and SPE):

This procedure is designed to be performed within the wells of an SPE plate to minimize sample transfer steps.[1][2]

- Step 1: Sample Aliquoting
 - Add 200 μ L of the urine sample to a well of the SPE plate.[1][2]
- Step 2: Internal Standard Spiking
 - Add 20 μ L of the **7-Amino nitrazepam-d5** internal standard solution (e.g., 250 ng/mL).[1][2]
- Step 3: Enzymatic Hydrolysis
 - Add 200 μ L of 0.5 M ammonium acetate buffer (pH 5.0) containing β -glucuronidase.[1][2]
 - Incubate the plate at 50°C for 1 hour to deconjugate glucuronidated metabolites.[1][2]
- Step 4: Quenching
 - Add 200 μ L of 4% H_3PO_4 to stop the enzymatic reaction.[1][2]
- Step 5: Sample Loading
 - Apply vacuum to draw the pre-treated sample into the SPE sorbent bed.[1][2]
- Step 6: Washing
 - Wash the sorbent with 200 μ L of 0.02 N HCl.[1][2]
 - Wash the sorbent with 200 μ L of 20% MeOH.[1][2]

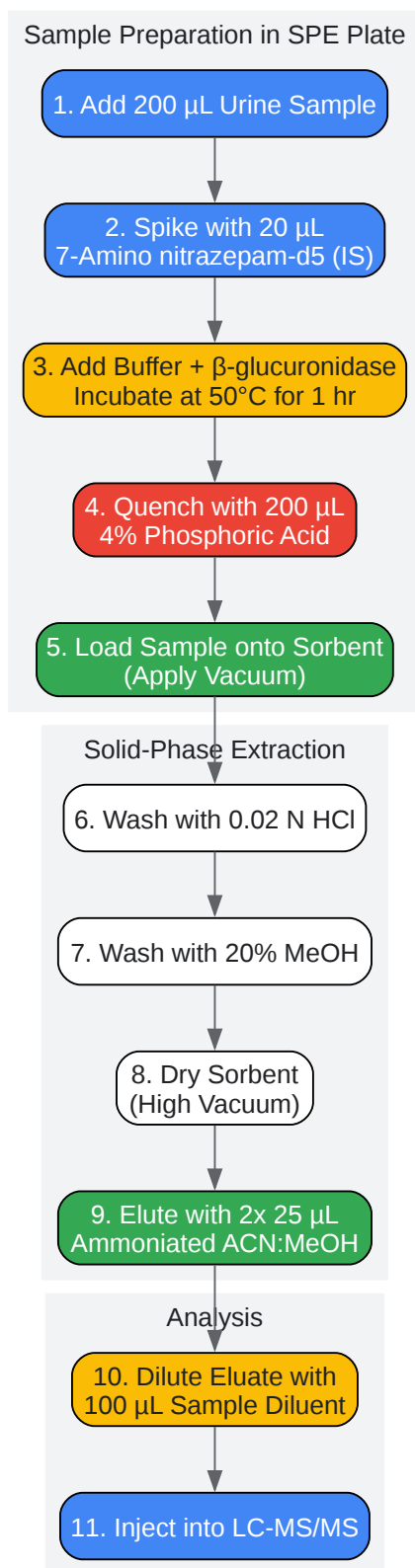
- Dry the plate under high vacuum for approximately 30 seconds.^{[1][2]}
- Step 7: Elution
 - Elute the analytes with two aliquots of 25 µL of the elution solvent (60:40 ACN:MeOH with 5% ammonia).^{[1][2]}
- Step 8: Final Dilution
 - Dilute the combined eluate with 100 µL of the sample diluent before injection.^{[1][2]}

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
 - Column: A reversed-phase column suitable for separating benzodiazepines (e.g., CORTECS UPLC C18+).^[2]
 - Mobile Phase A: 0.01% Formic acid in water.^[2]
 - Mobile Phase B: 0.01% Formic acid in acetonitrile.^[2]
 - Gradient: A typical gradient would start at a low percentage of Mobile Phase B, ramp up to a high percentage to elute the analytes, and then return to initial conditions for equilibration. For example, starting at 10% B, increasing to 50% over 5 minutes, then to 95% before re-equilibrating.^[2]
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), Positive.
 - Analysis Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: Specific precursor-to-product ion transitions must be optimized for both 7-aminonitrazepam and **7-Amino nitrazepam-d5**. The transition for the deuterated standard will be shifted by approximately 5 Da.

Experimental Workflow Diagram

The following diagram illustrates the sample preparation workflow for the analysis of 7-aminonitrazepam using its deuterated internal standard.



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Urine sample preparation and SPE workflow.

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References

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